

(2R)-2,3-dimethylbutan-1-ol physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2R)-2,3-dimethylbutan-1-ol

Cat. No.: B134954

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An In-depth Technical Guide to the Physical Properties of (2R)-2,3-dimethylbutan-1-ol

This technical guide provides a comprehensive overview of the core physical properties of (2R)-2,3-dimethylbutan-1-ol, targeted towards researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details relevant experimental protocols, and presents visual workflows for the determination of these properties.

Compound Identification and Core Properties

(2R)-2,3-dimethylbutan-1-ol is a chiral, branched-chain primary alcohol.^[1] Its specific stereochemistry makes it a valuable building block in asymmetric synthesis.^{[1][2]}

Data Presentation: Physical and Chemical Properties

The following table summarizes the key physical and chemical identifiers for (2R)-2,3-dimethylbutan-1-ol. It is important to note that while some experimental data, such as boiling point, is more readily available for the racemic mixture (2,3-dimethylbutan-1-ol), the physical properties of the individual enantiomers are expected to be identical in a non-chiral environment.

Property	Value	Source(s)
IUPAC Name	(2R)-2,3-dimethylbutan-1-ol	[1][3]
CAS Number	15019-27-9	[1][3]
Molecular Formula	C ₆ H ₁₄ O	[1][2][3][4][5]
Molecular Weight	102.17 g/mol	[1][2][3]
Boiling Point	144.9 °C at 760 mmHg (for racemic mixture)	
Enthalpy of Vaporization	41.5 ± 1.0 kJ/mol (for racemic mixture)	[6]

Experimental Protocols

This section details the methodologies for determining key physical properties of **(2R)-2,3-dimethylbutan-1-ol**.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[7]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Mineral oil

Procedure:

- A small amount of the **(2R)-2,3-dimethylbutan-1-ol** sample is placed into the small test tube.
- A capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing mineral oil, ensuring the heat is distributed evenly.^[7]
- The Thiele tube is gently heated, and the temperature is monitored.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.^[7]
- The heat is then removed. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[7]

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.^{[8][9]}

Apparatus:

- Graduated cylinder or pycnometer
- Analytical balance

Procedure:

- The mass of a clean, dry graduated cylinder (or pycnometer) is accurately measured using an analytical balance.^[9]

- A known volume of **(2R)-2,3-dimethylbutan-1-ol** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[10\]](#)
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.[\[9\]](#)[\[11\]](#)
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[8\]](#)

Determination of Solubility

This protocol outlines a general method for observing the solubility of **(2R)-2,3-dimethylbutan-1-ol** in various solvents.

Apparatus:

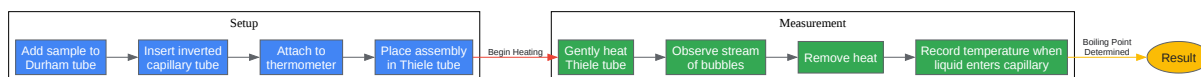
- Test tubes
- Graduated pipettes
- Vortex mixer (optional)
- A selection of solvents (e.g., water, ethanol, acetone, hexane)

Procedure:

- A specific volume (e.g., 1 mL) of the chosen solvent is added to a test tube.
- A small, measured amount of **(2R)-2,3-dimethylbutan-1-ol** is added to the solvent.
- The mixture is agitated (e.g., by shaking or using a vortex mixer) to facilitate dissolution.
- The mixture is observed to determine if the alcohol has dissolved completely, is partially soluble, or is insoluble. A single, clear phase indicates solubility.
- The process can be repeated with increasing amounts of the alcohol to determine the approximate solubility limit at a given temperature.[\[12\]](#)

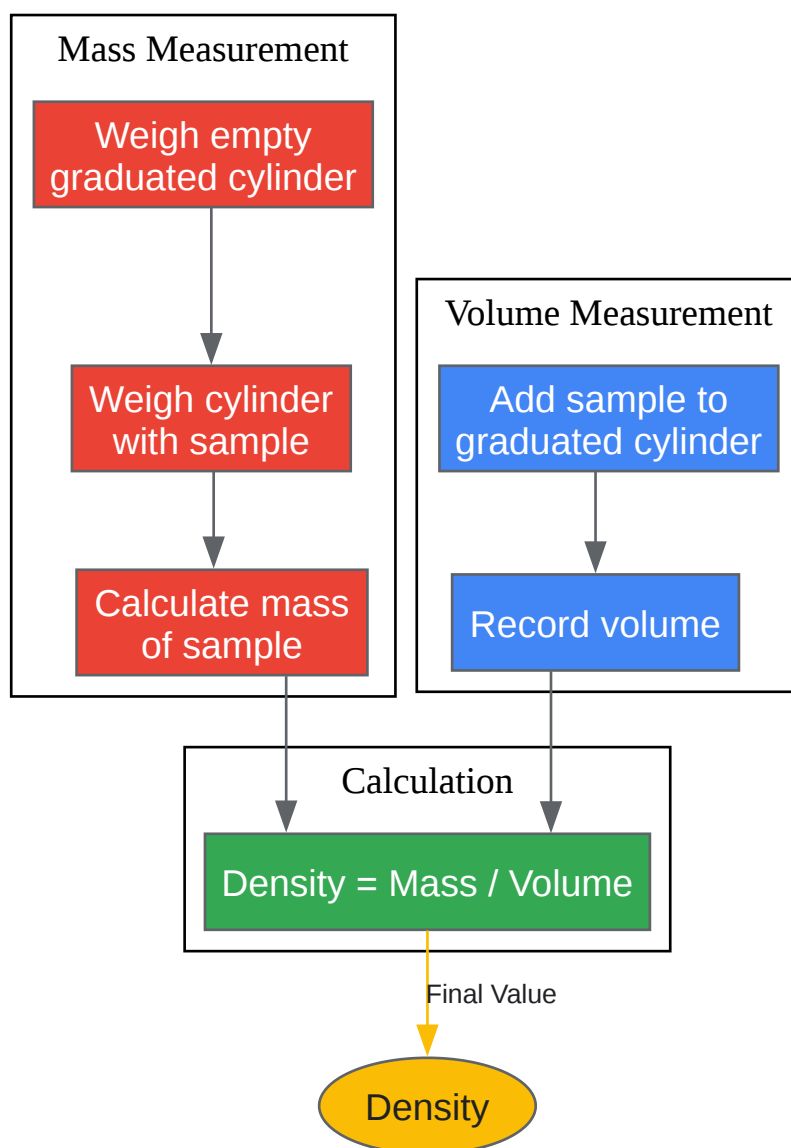
Mandatory Visualizations

The following diagrams illustrate the experimental workflows for determining the physical properties of **(2R)-2,3-dimethylbutan-1-ol**.



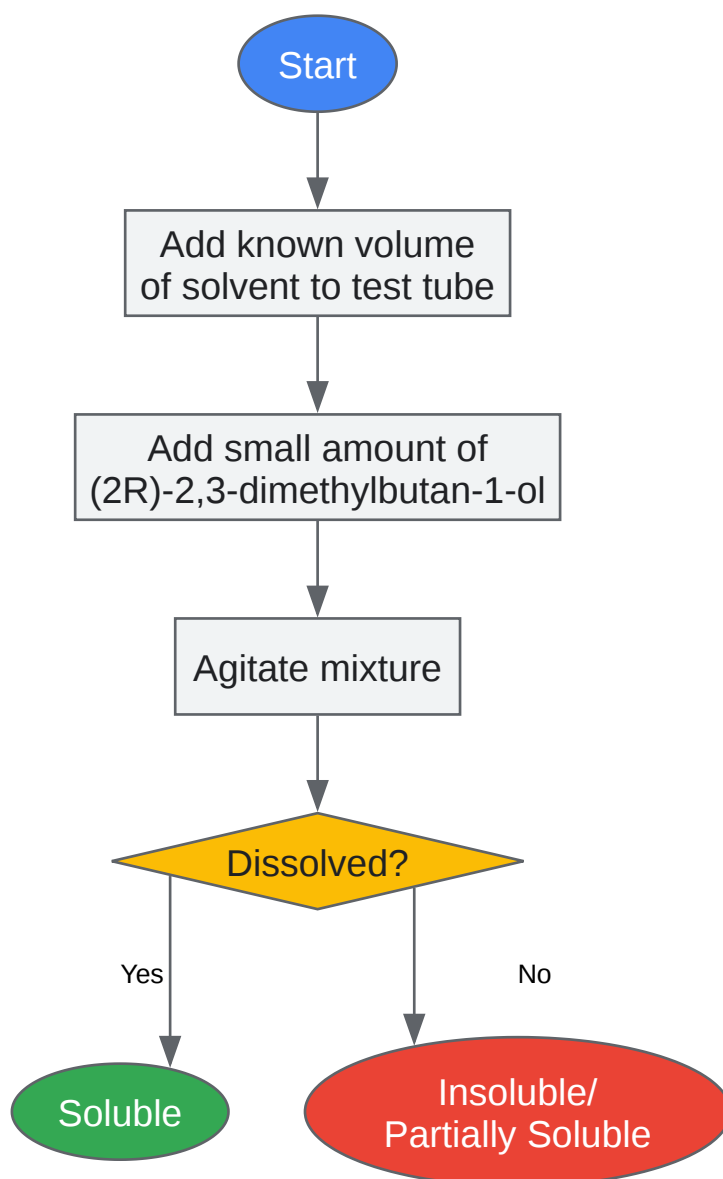
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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.



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Caption: Workflow for Solubility Determination.

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- To cite this document: BenchChem. [(2R)-2,3-dimethylbutan-1-ol physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134954#2r-2-3-dimethylbutan-1-ol-physical-properties]

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